

Aluminum Lactate: A Coordination Complex - A Technical Examination

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Compound of Interest

Compound Name: Aluminum lactate

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This technical guide provides an in-depth analysis of the chemical nature of **aluminum lactate**, establishing its classification as a coordination complex. The document details the structural evidence, synthesis, and physicochemical properties, presenting quantitative data and experimental methodologies for professionals in research and development.

Executive Summary

Aluminum lactate, with the chemical formula $\text{Al}(\text{C}_3\text{H}_5\text{O}_3)_3$, is unequivocally a coordination complex.^[1] In this structure, the central aluminum(III) ion acts as a metallic center, coordinated by three lactate anions acting as bidentate ligands. Each lactate ligand forms a stable five-membered chelate ring by bonding to the aluminum ion through one oxygen atom of the carboxylate group and the oxygen atom of the hydroxyl group. This coordination chemistry is central to its properties and applications, which range from pharmaceuticals and cosmetics to industrial processes.^{[1][2][3]}

Evidence for Coordination Complex Formation

The classification of **aluminum lactate** as a coordination complex is supported by its nomenclature, structural data, and spectroscopic characterization.

- Nomenclature: The compound is referred to as "Tris(2-hydroxypropanoato)aluminum" and "tris(lactato)aluminium," which indicates three lactate ligands are bound to a central

aluminum atom.[1][4] PubChem, a definitive chemical database, classifies it as an "aluminium coordination entity." [4]

- Spectroscopic Evidence (^{27}Al NMR): Nuclear Magnetic Resonance (NMR) spectroscopy of the ^{27}Al nucleus is a powerful tool for probing the coordination environment of aluminum.[5] [6] Studies on aqueous solutions of **aluminum lactate** reveal distinct signals in the ^{27}Al NMR spectrum that correspond to different aluminum-lactate complex species.[7][8] The chemical shifts observed are indicative of octahedrally coordinated aluminum, consistent with the $[\text{Al}(\text{lactate})_3]$ structure. For example, a major resonance at 22 ppm in the ^{27}Al NMR spectrum of an **aluminum lactate** solution at pH 4.7 is assigned to the $[\text{Al}(\text{lactate})_3]$ species.[7] The presence of these complex-specific signals, which are distinct from that of the uncomplexed hexaaquaaluminum(III) ion ($[\text{Al}(\text{H}_2\text{O})_6]^{3+}$), provides direct evidence of coordination in solution.[8]

Physicochemical and Structural Data

Quantitative data for **aluminum lactate** has been compiled from various sources to provide a clear reference.

Property	Value	Reference(s)
Molecular Formula	$\text{C}_9\text{H}_{15}\text{AlO}_9$	[1][4]
Molecular Weight	294.19 g/mol	[4][9]
Appearance	White crystalline powder	[1][3]
Melting Point	>300 °C	[1]
Solubility in Water	Soluble	[1][3][10]
pH (1% solution)	3.0 – 4.0	[3][9]
^{27}Al NMR Chemical Shift	~15-24 ppm for $[\text{Al}(\text{lactate})_3]$ species	[7][8]

Experimental Protocols

Synthesis of Aluminum Lactate

A common method for the preparation of high-purity **aluminum lactate** involves the direct reaction of metallic aluminum with lactic acid, often facilitated by a catalyst.[\[11\]](#)

Objective: To synthesize **aluminum lactate** via the reaction of metallic aluminum and lactic acid.

Materials:

- Metallic aluminum (powder or small granules, <20 mesh)
- Lactic acid (aqueous solution)
- Mineral acid catalyst (e.g., sulfuric acid, hydrochloric acid) or an aluminum salt thereof
- Reaction vessel with heating and stirring capabilities
- Filtration apparatus
- Drying oven

Procedure:

- Combine metallic aluminum and lactic acid in a molar ratio of 1:3 in the reaction vessel.[\[11\]](#)
- Add a catalytic amount of a mineral acid or its aluminum salt.[\[11\]](#)
- Heat the reaction mixture to approximately 100-105 °C with continuous stirring.[\[11\]](#)
- Maintain the temperature and stirring until the reaction is complete, as indicated by the consumption of the metallic aluminum.
- The product will be an aqueous solution of **aluminum lactate**, potentially with some precipitate.[\[11\]](#)
- If a solid product is desired, concentrate the solution by evaporating a portion of the water.
- Cool the solution to induce precipitation of **aluminum lactate**.

- Filter the precipitated solid using the filtration apparatus. The catalyst will remain in the mother liquor, which can be recycled.[\[11\]](#)
- Wash the collected solid with a small amount of cold deionized water.
- Dry the purified **aluminum lactate** powder in a drying oven at an appropriate temperature.

Characterization by ^{27}Al NMR Spectroscopy

Objective: To characterize the coordination environment of aluminum in an **aluminum lactate** solution.

Materials:

- **Aluminum lactate** sample
- D_2O (Deuterium Oxide) for locking
- NMR spectrometer equipped for ^{27}Al observation
- NMR tubes

Procedure:

- Prepare a solution of **aluminum lactate** of known concentration (e.g., 0.5 M) in deionized water or D_2O .[\[7\]](#)
- Adjust the pH of the solution to the desired value using a suitable acid or base.
- Transfer the sample to an NMR tube.
- Acquire the ^{27}Al NMR spectrum. A typical reference compound is a 1.1 M solution of $\text{Al}(\text{NO}_3)_3$ in D_2O , which is set to 0 ppm.[\[5\]](#)
- Process the resulting Free Induction Decay (FID) with appropriate Fourier transformation and phasing.
- Analyze the chemical shifts, line widths, and integration of the peaks to identify the different aluminum species present in the solution. Octahedrally coordinated aluminum complexes

typically appear in a specific region of the spectrum.[\[6\]](#)[\[8\]](#)

Visualizations

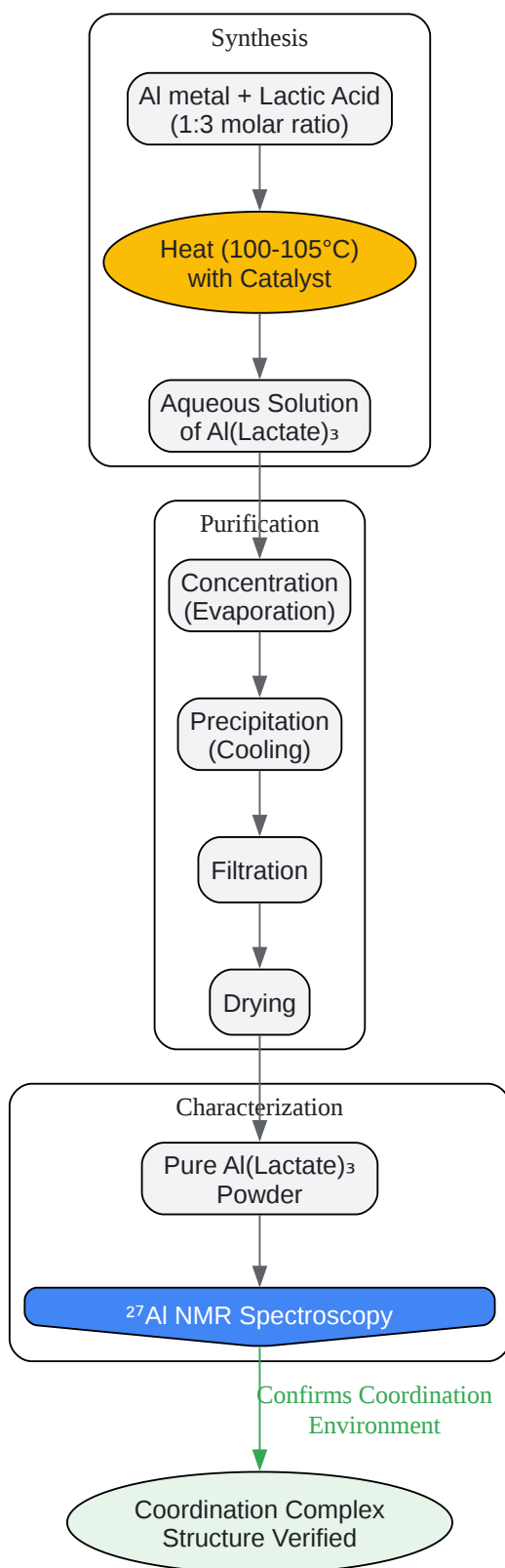
Coordination Structure of Aluminum Lactate

The following diagram illustrates the chelation of the central aluminum ion by three bidentate lactate ligands.

Caption: Chelate structure of tris(lactato)aluminium(III).

Experimental Workflow

The logical flow from synthesis to characterization of **aluminum lactate** is depicted below.



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